

# Ethyl 3,3-diphenylpropanoate: A Technical Review

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## Compound of Interest

Compound Name: Ethyl 3,3-diphenylpropanoate

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This technical guide provides a comprehensive review of the available scientific literature on **Ethyl 3,3-diphenylpropanoate** (CAS No. 7476-18-8). The document covers its chemical and physical properties, synthesis methodologies with detailed experimental protocols, and spectroscopic data. All quantitative information has been summarized in structured tables for clarity and comparative analysis.

## Chemical and Physical Properties

**Ethyl 3,3-diphenylpropanoate**, also known as 3,3-Diphenylpropionic acid ethyl ester, is an organic compound with the molecular formula  $C_{17}H_{18}O_2$ .<sup>[1]</sup> It is characterized as a yellowish, viscous oil.<sup>[2]</sup> A summary of its key physical and computed properties is provided in Table 1.

Property	Value	Source
CAS Number	7476-18-8	[1]
Molecular Formula	C <sub>17</sub> H <sub>18</sub> O <sub>2</sub>	[1]
Molecular Weight	254.32 g/mol	[1]
Appearance	Yellowish viscous oil	[2]
Boiling Point	153-154 °C at 20 mmHg	[2]
Refractive Index (n <sub>D</sub> <sup>25</sup> )	1.5664	[2]
Computed XLogP3	3.8	[1]

## Synthesis of Ethyl 3,3-diphenylpropanoate

The primary method for synthesizing **Ethyl 3,3-diphenylpropanoate** is the Fischer esterification of 3,3-diphenylpropionic acid with ethanol, catalyzed by a strong acid like sulfuric acid. This reaction has been reported with high yields.

Precursor	Reagents	Catalyst	Yield	Source
3,3-Diphenylpropionic Acid	Ethanol	Sulfuric Acid	91.0%	CN102643168B
3,3-Diphenylpropionic Acid	Ethanol	Sulfuric Acid	88%	[2]

## Detailed Experimental Protocol: Fischer Esterification

The following protocol is adapted from Chinese Patent CN102643168B.

Reagents:

- 3,3-Diphenylpropionic acid (15.1 g, 0.067 mol)

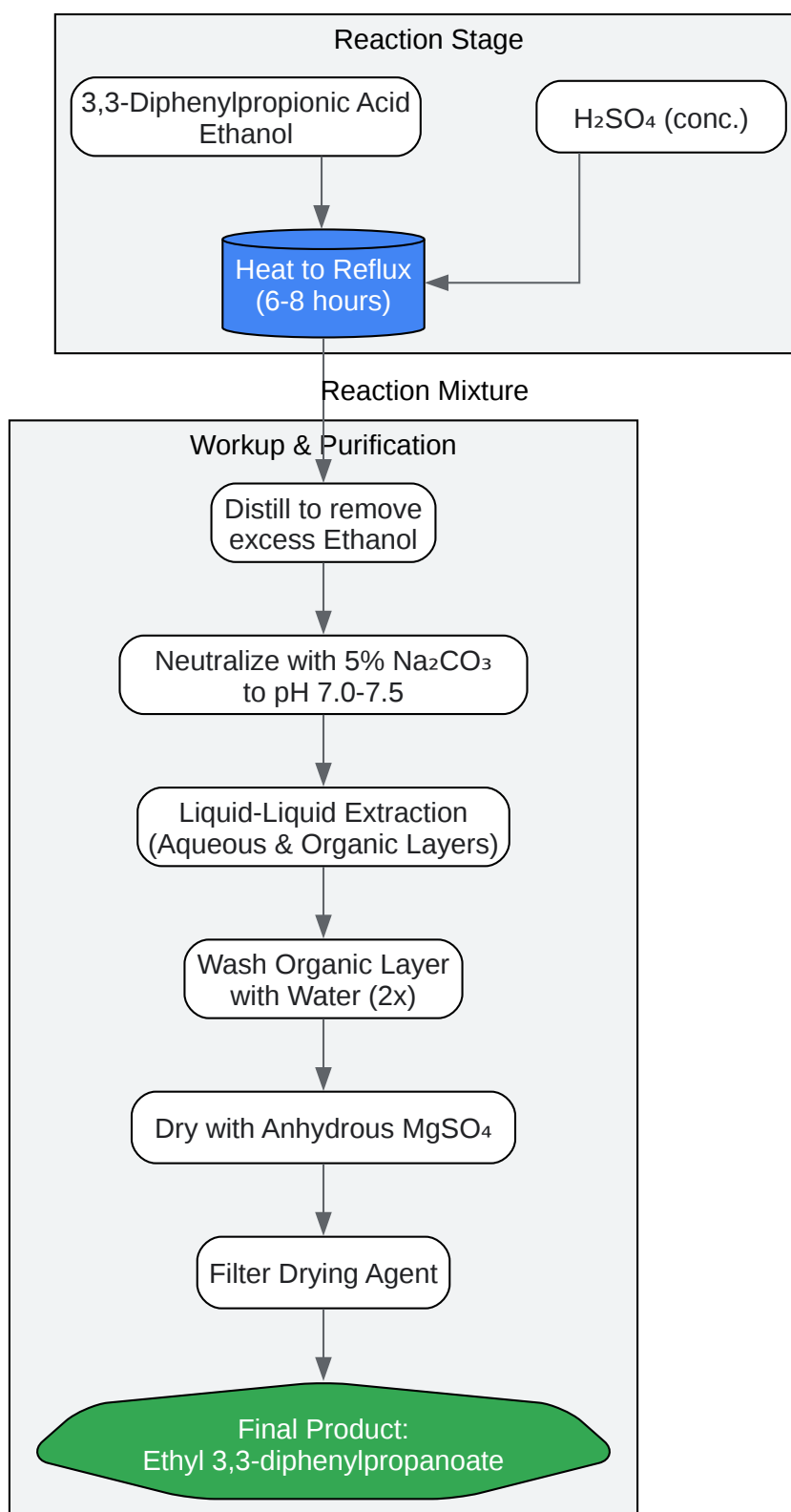
- Ethanol (18.5 g, 0.4 mol)
- Concentrated Sulfuric Acid (3.4 g, 0.034 mol)
- 5% Sodium Carbonate Solution
- Anhydrous Magnesium Sulfate

#### Procedure:

- To a reaction flask, add 15.1 g (0.067 mol) of 3,3-diphenylpropionic acid and dissolve it in 18.5 g (0.4 mol) of ethanol with stirring.
- Slowly add 3.4 g (0.034 mol) of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux and maintain for 6-8 hours.
- After the reaction is complete, recover the excess ethanol via distillation.
- Neutralize the residue with a 5% sodium carbonate solution until the pH reaches 7.0-7.5.
- Perform a liquid-liquid extraction. The layers will separate upon standing.
- Separate the organic layer and wash it twice with water.
- Dry the organic layer with anhydrous magnesium sulfate.
- Filter the drying agent. The resulting product is 15.5 g of **Ethyl 3,3-diphenylpropanoate** (0.061 mol), corresponding to a yield of 91.0%.

## Synthesis Workflow Diagram

The following diagram illustrates the synthesis and purification workflow for **Ethyl 3,3-diphenylpropanoate** via Fischer esterification.



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Synthesis and Workup of **Ethyl 3,3-diphenylpropanoate**.

## Spectroscopic Data

Spectroscopic data is essential for the structural confirmation of **Ethyl 3,3-diphenylpropanoate**. The available infrared and nuclear magnetic resonance data are presented below. While <sup>13</sup>C NMR and GC-MS data are noted in databases like PubChem, specific peak information was not available in the reviewed literature.<sup>[1]</sup>

### Infrared (IR) Spectroscopy

Wavenumber (cm <sup>-1</sup> )	Interpretation
3061	Aromatic C-H Stretch
2981, 2934	Aliphatic C-H Stretch
1735	C=O (Ester) Stretch
1599	Aromatic C=C Stretch
1494, 1451	Aromatic C=C Stretch
1371	C-H Bend
1255, 1152	C-O (Ester) Stretch
746, 700	C-H Out-of-plane Bend (Monosubstituted Benzene)
Source: Arkivoc <sup>[2]</sup>	

### <sup>1</sup>H Nuclear Magnetic Resonance (NMR) Spectroscopy

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
1.15	Triplet (t)	3H	9.0	-O-CH <sub>2</sub> -CH <sub>3</sub>
3.15	Doublet (d)	2H	9.0	-CH-CH <sub>2</sub> -C=O
4.05	Quartet (q)	2H	9.0	-O-CH <sub>2</sub> -CH <sub>3</sub>
4.55	Triplet (t)	1H	9.0	Ar <sub>2</sub> -CH-CH <sub>2</sub> -
7.1 - 7.3	Multiplet (m)	10H	-	Aromatic Protons (2 x C <sub>6</sub> H <sub>5</sub> )

Solvent: CDCl<sub>3</sub>,  
Frequency: 90  
MHz, Source:  
Arkivoc[2]

## Biological Activity and Applications

A thorough review of the scientific literature and patent databases did not yield any specific reports on the biological activity, signaling pathway involvement, or direct applications in drug development for **Ethyl 3,3-diphenylpropanoate**. Its documented use is primarily as a chemical intermediate in the synthesis of other molecules. For instance, it has been used as a precursor for the synthesis of tertiary alcohols, such as 1,1,3,3-tetraphenyl-1-propanol, through reactions with Grignard reagents.[3]

## Conclusion

**Ethyl 3,3-diphenylpropanoate** is a well-characterized chemical intermediate. Its synthesis via Fischer esterification from 3,3-diphenylpropionic acid is efficient and high-yielding, with a clear and established protocol. Spectroscopic data, particularly IR and <sup>1</sup>H NMR, are available and confirm its molecular structure. However, there is a notable absence of published research on its biological effects or its potential as a therapeutic agent. For professionals in drug development, its current value lies in its role as a synthetic building block rather than as an active pharmaceutical ingredient. Future research could explore the potential bioactivity of this

compound, given its diaryl structure, which is a common motif in pharmacologically active molecules.

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## References

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